

An In-depth Technical Guide on 4-tert-Butylbenzonitrile

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Compound of Interest

Compound Name: **4-tert-Butylbenzonitrile**

Cat. No.: **B1266226**

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This guide provides an overview of the fundamental molecular properties of **4-tert-Butylbenzonitrile**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

The essential molecular identifiers for **4-tert-Butylbenzonitrile** are summarized in the table below. This information is critical for a variety of experimental and analytical procedures.

Identifier	Value
Molecular Formula	C ₁₁ H ₁₃ N ^{[1][2]}
Molecular Weight	159.23 g/mol ^{[1][2][3][4][5]}
IUPAC Name	4-tert-butylbenzonitrile ^[1]
CAS Number	4210-32-6 ^{[1][2][3][4][5]}

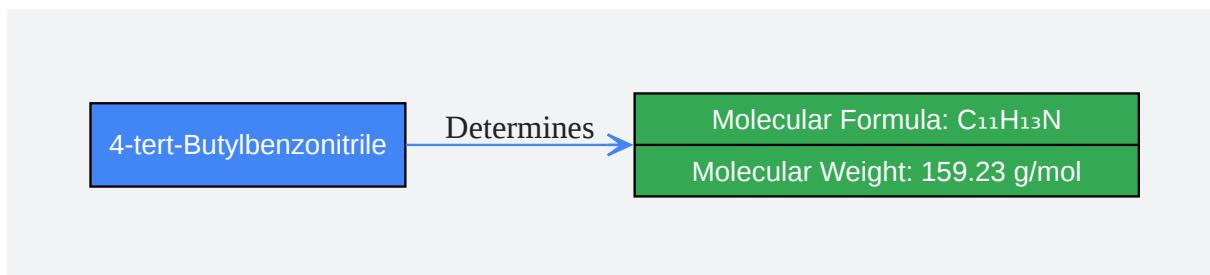
Experimental Protocols

While this document does not detail specific experimental protocols, the accurate molecular weight and formula are foundational for numerous laboratory applications. These include, but are not limited to:

- **Solution Preparation:** Accurate molar concentrations are calculated using the molecular weight.
- **Stoichiometric Calculations:** In chemical reactions, the molecular weight is essential for determining the precise amounts of reactants and predicting the theoretical yields of products.
- **Analytical Techniques:** Techniques such as mass spectrometry rely on the precise molecular weight for the identification and quantification of the compound. For instance, high-resolution mass spectrometry would yield a mass corresponding to the molecular formula $C_{11}H_{13}N$.

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the common name of the compound to its fundamental molecular properties.



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Caption: Logical flow from compound name to its molecular properties.

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References

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